

In vivo Administration of Dhodh-IN-1 in Mice: Application Notes and Protocols

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Compound of Interest

Compound Name: Dhodh-IN-1

Cat. No.: B15145137

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Introduction

Dhodh-IN-1 is a potent inhibitor of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway. By blocking this pathway, **Dhodh-IN-1** depletes the cellular pool of pyrimidines, which are essential for DNA and RNA synthesis. This mechanism makes DHODH a compelling target in rapidly proliferating cells, such as those in cancer and certain autoimmune diseases. These application notes provide a detailed protocol for the in vivo dosing and administration of **Dhodh-IN-1** in mouse models, based on established methodologies for other DHODH inhibitors.

Disclaimer: As of the date of this document, specific in vivo studies for **Dhodh-IN-1** in mice have not been extensively published. The following protocols are representative examples derived from studies with other well-characterized DHODH inhibitors, such as Brequinar, BAY 2402234, and Meds433. Researchers should perform initial dose-finding and toxicity studies to determine the optimal and maximum tolerated dose (MTD) for **Dhodh-IN-1** in their specific mouse model.

Data Presentation: Comparative In vivo Dosing of DHODH Inhibitors in Mice

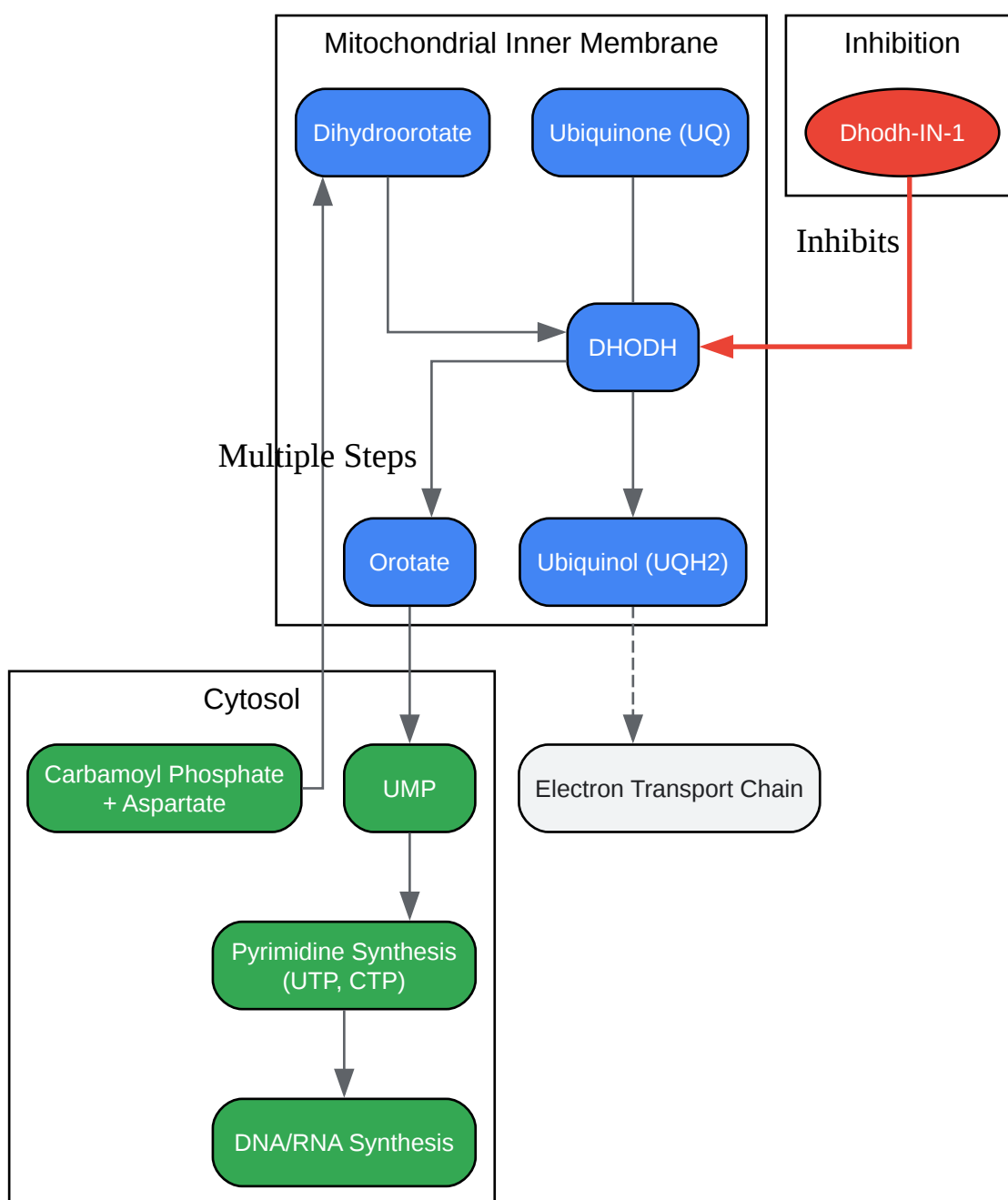
The following table summarizes the in vivo dosing and administration of several DHODH inhibitors in mice from published studies. This information can serve as a guide for designing experiments with **Dhodh-IN-1**.

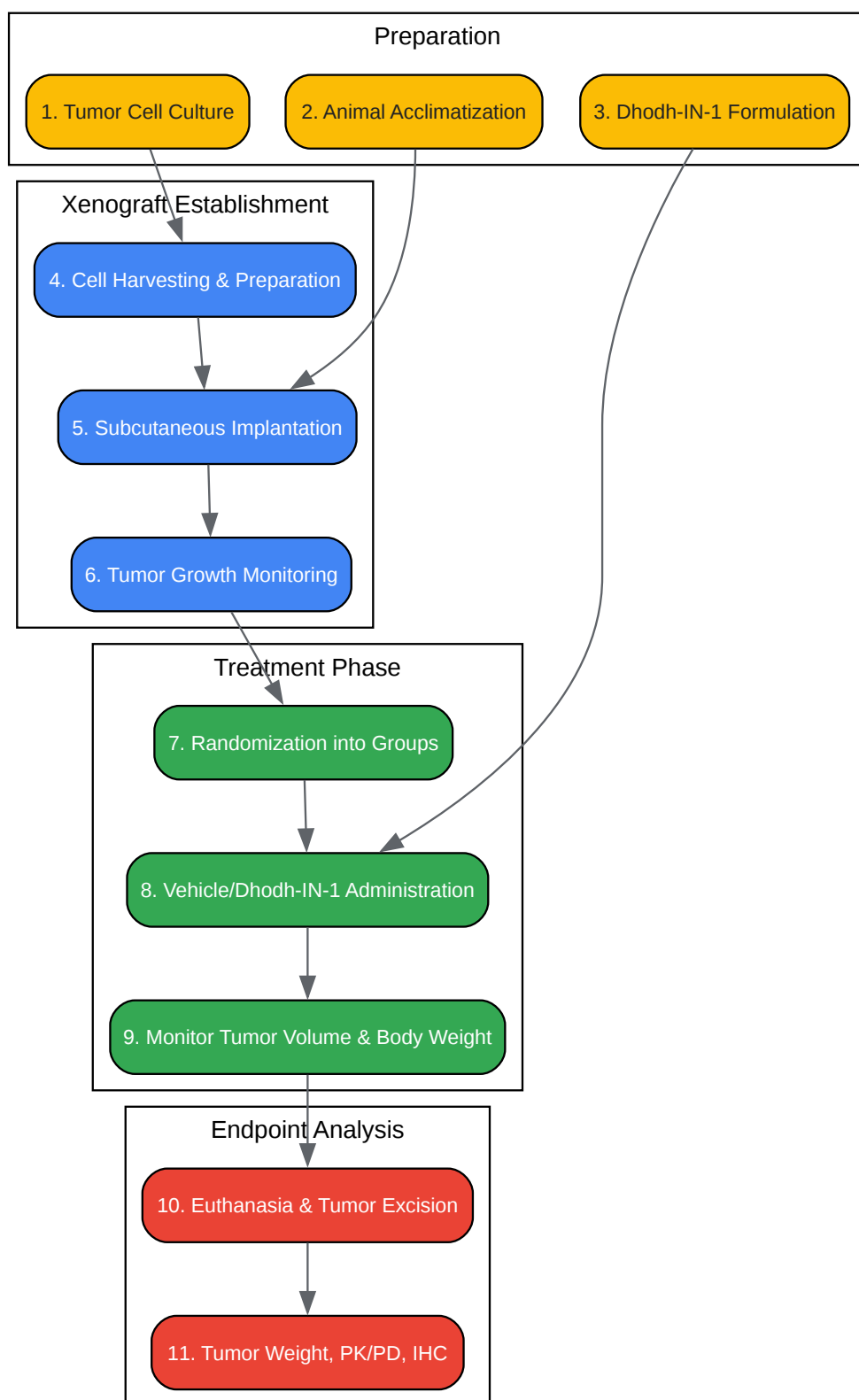
Compound	Mouse Model	Dose	Administration Route	Vehicle	Study Focus
Brequinar	Neuroblastoma Xenograft	50 mg/kg	Intraperitoneal (IP)	Not specified	Tumor Growth Inhibition
Brequinar	Melanoma Xenograft	10 mg/kg, daily	Intraperitoneal (IP)	0.9% NaCl	Combination Immunotherapy[1]
BAY 2402234	AML Xenograft	Up to 5 mg/kg, daily	Oral (p.o.)	Not specified	Anti-tumor Efficacy
Meds433	CML Xenograft	10 and 20 mg/kg	Not specified	Not specified	Tumor Growth Inhibition[2]
Emvododstat	Nude Mice	10 mg/kg (single dose)	Oral (p.o.)	Not specified	Pharmacokinetics[3]
Indoluidin E	Lung Cancer Xenograft	50 mg/kg, daily	Intraperitoneal (IP)	Not specified	Tumor Growth Inhibition

Signaling Pathway and Experimental Workflow

DHODH Signaling Pathway

The following diagram illustrates the central role of DHODH in the de novo pyrimidine synthesis pathway and its inhibition by compounds like **Dhodh-IN-1**.





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References

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